

# Application Notes and Protocols: Ammonium Sulfamate as a Flame Retardant in Materials Science

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## Compound of Interest

Compound Name: Sulfamate

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These application notes provide a comprehensive overview of the use of ammonium **sulfamate** as a flame retardant for various materials. This document includes detailed experimental protocols, quantitative data on performance, and a visualization of its mechanism of action.

## Introduction

Ammonium **sulfamate**, a white crystalline solid readily soluble in water, is an effective flame retardant for cellulosic materials such as textiles, paper, and wood.<sup>[1][2]</sup> Its flame retardant properties are attributed to its decomposition at elevated temperatures, releasing non-combustible gases like ammonia and water vapor, which dilute flammable gases in the combustion zone.<sup>[3]</sup> Additionally, it promotes the dehydration of cellulose, leading to increased char formation, which acts as a protective barrier.<sup>[1][4]</sup> Ammonium **sulfamate** is considered an eco-friendly option as it does not release toxic formaldehyde or corrosive gases.<sup>[4][5]</sup>

## Quantitative Data on Flame Retardant Performance

The effectiveness of ammonium **sulfamate** as a flame retardant, both alone and in combination with other chemicals, has been quantified using various standard tests. The following tables summarize key performance data from cited research.

Table 1: Flame Retardant Performance of Ammonium **Sulfamate** on Jute Fabric

Treatment	Concentration (%)	Limiting Oxygen Index (LOI) (%)	Char Length (cm)	Tenacity Loss (%)
Untreated	-	20.5	-	-
Ammonium Sulfamate (AS)	20	32	Minimized	>15
Sulfamic Acid (SA)	15	~30	-	Noticeable
Sulfamic Acid (SA)	20	~30	-	Noticeable
AS + Urea	15 + 15	38	1	28-37
AS + Urea	10-20 + 10-15	31-38	-	28-37

Data sourced from Samanta, A. K., et al. (2015).[\[1\]](#)[\[6\]](#)

Table 2: Flame Retardant Performance of Ammonium **Sulfamate** Formulations on Cotton Fabric

Treatment	Concentration (%)	Limiting Oxygen Index (LOI) (%)	Char Length (cm)	Tenacity Loss (%)
AS	24	-	-	-
SS	24	-	-	-
AS + SS	8 + 16	-	-	-
AS + SS	16 + 8	-	-	~30
AS + SS + ZA	16 + 8 + 5	38.3	6.7	~30

AS: Ammonium **Sulfamate**, SS: Sodium Stannate, ZA: Zinc Acetate. Data sourced from a 2023 study on eco-friendly fire-retardant finishing.[\[4\]](#)[\[5\]](#)

Table 3: Effect of Ammonium **Sulfamate** as a Paint Additive on Wood

Paint Type	Additive Concentration	Effect on Ignition Time	Effect on Flame Propagation Rate	Effect on After-Glow Time
Emulsion & Gloss	Increasing	Extended	Drastically Reduced	Drastically Reduced

Data sourced from Arinze, R. U., et al. (2016).[\[3\]](#)[\[7\]](#)

## Experimental Protocols

The following are detailed methodologies for the application and testing of ammonium **sulfamate** as a flame retardant on textile materials.

### Protocol for Flame Retardant Treatment of Cotton Fabric (Pad-Dry-Cure Method)

This protocol is based on the double bath pad-dry-cure method described for treating cotton fabric with a combination of ammonium **sulfamate**, sodium stannate, and zinc acetate.[\[4\]](#)[\[5\]](#)

Materials:

- Ammonium **Sulfamate** (AS)
- Sodium Stannate (SS)
- Zinc Acetate (ZA)
- Distilled water
- Cotton fabric samples

- Padding mangle
- Drying oven
- Curing oven

Procedure:

- Preparation of Treatment Baths:
  - Bath 1: Prepare an aqueous solution of Ammonium **Sulfamate** (e.g., 16% w/v).
  - Bath 2: Prepare an aqueous solution of Sodium Stannate (e.g., 8% w/v) and Zinc Acetate (e.g., 5% w/v).
- Padding - First Bath:
  - Immerse a pre-weighed, scoured, and bleached cotton fabric sample in the first bath (Ammonium **Sulfamate** solution).
  - Pass the fabric through a padding mangle set to a specific pressure to ensure uniform uptake of the solution.
- Drying:
  - Dry the treated fabric in a drying oven at a specified temperature (e.g., 80-100°C) until completely dry.
- Padding - Second Bath:
  - Immerse the dried fabric from the previous step into the second bath (Sodium Stannate and Zinc Acetate solution).
  - Pass the fabric through the padding mangle again under the same pressure settings.
- Drying and Curing:
  - Dry the fabric again in the drying oven.

- Cure the dried fabric in a curing oven at a higher temperature (e.g., 140-160°C) for a specified duration (e.g., 3-5 minutes) to fix the flame retardant chemicals onto the fabric.
- Post-Treatment:
  - Wash the cured fabric to remove any unreacted chemicals and then dry.

## Protocol for Flame Retardancy Testing

Standardized tests are crucial for evaluating the effectiveness of flame retardant treatments.

### 3.2.1. Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material.

Equipment:

- LOI apparatus (includes a heat-resistant glass chimney, sample holder, and gas flow meters)
- Ignition source (e.g., propane torch)

Procedure:

- Sample Preparation: Prepare fabric samples of a specified size (e.g., 70-150 mm long, 6.5 mm wide).
- Test Execution:
  - Mount the sample vertically in the holder inside the glass chimney.
  - Introduce a mixture of oxygen and nitrogen into the chimney at a known flow rate and oxygen concentration.
  - Ignite the top edge of the sample with the ignition source.
  - Observe the burning behavior. If the sample burns for a specified time or length, the oxygen concentration is too high. If it extinguishes, the oxygen concentration is too low.

- Adjust the oxygen concentration and repeat the test with new samples until the minimum concentration required to sustain combustion is determined. This value is the LOI. A higher LOI indicates better flame retardancy.[\[6\]](#)

### 3.2.2. Vertical Flammability Test (ASTM D6413)

This test evaluates the resistance of a material to ignition and continued burning after exposure to a flame.

Equipment:

- Vertical flammability chamber
- Sample holder
- Burner (e.g., Bunsen burner) with a specified flame height
- Timer

Procedure:

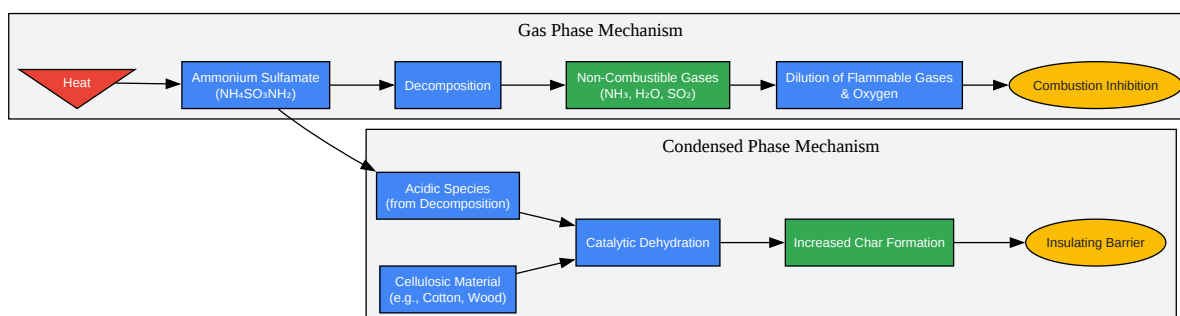
- Sample Preparation: Prepare fabric samples of a specified size (e.g., 300 mm x 75 mm).
- Test Execution:
  - Mount the sample vertically in the holder within the test chamber.
  - Apply a standardized flame to the bottom edge of the sample for a specified time (e.g., 12 seconds).[\[6\]](#)
  - Remove the flame and record the following:
    - Afterflame time: The time the material continues to flame after the ignition source is removed.
    - Afterglow time: The time the material continues to glow after the flame is extinguished.
    - Char length: The length of the damaged portion of the fabric.

## Mechanism of Action and Visualization

Ammonium **sulfamate** functions as a flame retardant through a combination of gas phase and condensed phase mechanisms.

- **Gas Phase:** Upon heating, ammonium **sulfamate** decomposes to release non-combustible gases such as ammonia ( $\text{NH}_3$ ) and water ( $\text{H}_2\text{O}$ ).<sup>[1][3]</sup> These gases dilute the concentration of flammable gases and oxygen in the vicinity of the burning material, thus inhibiting combustion.<sup>[3]</sup>
- **Condensed Phase:** The decomposition of ammonium **sulfamate** also produces acidic species. These acids act as catalysts to promote the dehydration of cellulosic materials at lower temperatures. This process accelerates the formation of a stable char layer.<sup>[1][4]</sup> This char layer acts as an insulating barrier, shielding the underlying material from heat and preventing the release of flammable volatile compounds.

The synergistic effect observed with compounds like urea is believed to enhance these mechanisms. For instance, the combination of ammonium **sulfamate** and urea can lead to a more efficient charring process.<sup>[1]</sup>



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